

# Application Notes and Protocols: N-(1-hydroxypropan-2-yl)benzamide in Pharmaceutical Development

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## Compound of Interest

Compound Name: *N*-(1-hydroxypropan-2-yl)benzamide

Cat. No.: B1587895

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Disclaimer: Information regarding the specific pharmaceutical applications of **N-(1-hydroxypropan-2-yl)benzamide** is limited in publicly available scientific literature. The following application notes and protocols are based on the known biological activities of structurally similar benzamide derivatives and general principles of drug discovery. The proposed mechanisms and experimental designs should be considered theoretical and require experimental validation.

## Introduction

**N-(1-hydroxypropan-2-yl)benzamide** is a chemical compound belonging to the benzamide class. Benzamide and its derivatives are a significant scaffold in medicinal chemistry, with a wide range of documented pharmacological activities, including anti-inflammatory, antimicrobial, and antitumor effects. While the specific biological profile of **N-(1-hydroxypropan-2-yl)benzamide** is not extensively characterized, its structural features suggest potential for development as a therapeutic agent.

These notes provide a framework for researchers and drug development professionals to explore the pharmaceutical potential of **N-(1-hydroxypropan-2-yl)benzamide**, drawing parallels from related compounds.

## Physicochemical Properties

A summary of the basic physicochemical properties of **N-(1-hydroxypropan-2-yl)benzamide** is provided below.

Property	Value	Reference
CAS Number	24629-34-3	[1][2]
Molecular Formula	C10H13NO2	[1]
Molecular Weight	179.22 g/mol	[1]
Appearance	White to off-white solid	Inferred
Solubility	Soluble in organic solvents such as methanol, ethanol, and DMSO	Inferred

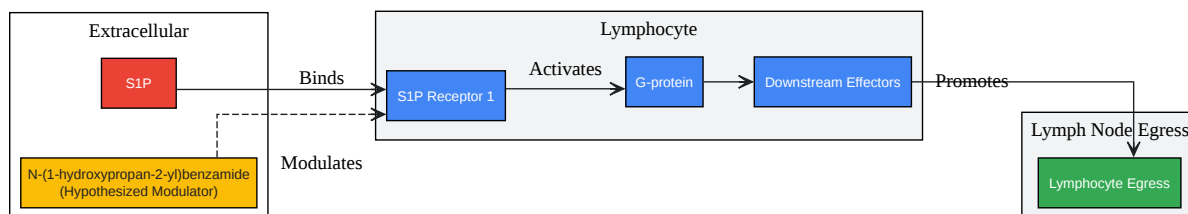
## Potential Therapeutic Applications and Mechanism of Action

Based on the activities of structurally related compounds, **N-(1-hydroxypropan-2-yl)benzamide** could be investigated for the following applications.

### Immunomodulation (Hypothesized)

A structurally similar compound, N-(1-hydroxy-1-phenylpropan-2-yl)benzamide, has been identified as a sphingosine-1-phosphate (S1P) receptor modulator.[3] S1P receptors play a crucial role in lymphocyte trafficking. Modulation of these receptors can lead to immunosuppressive effects by sequestering lymphocytes in lymphoid organs, preventing their migration to sites of inflammation. This mechanism is a validated target for the treatment of autoimmune diseases.

Hypothesized Signaling Pathway:



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Caption: Hypothesized S1P receptor modulation by **N-(1-hydroxypropan-2-yl)benzamide**.

## Anti-inflammatory Activity (Hypothesized)

Benzamide derivatives have been reported to possess anti-inflammatory properties. The mechanism could involve the inhibition of pro-inflammatory enzymes or cytokines.

## Antimicrobial Activity (Hypothesized)

Various N-substituted benzamides have demonstrated antibacterial and antifungal activities.<sup>[4]</sup> The proposed mechanism often involves the disruption of microbial cell wall synthesis or inhibition of essential enzymes.

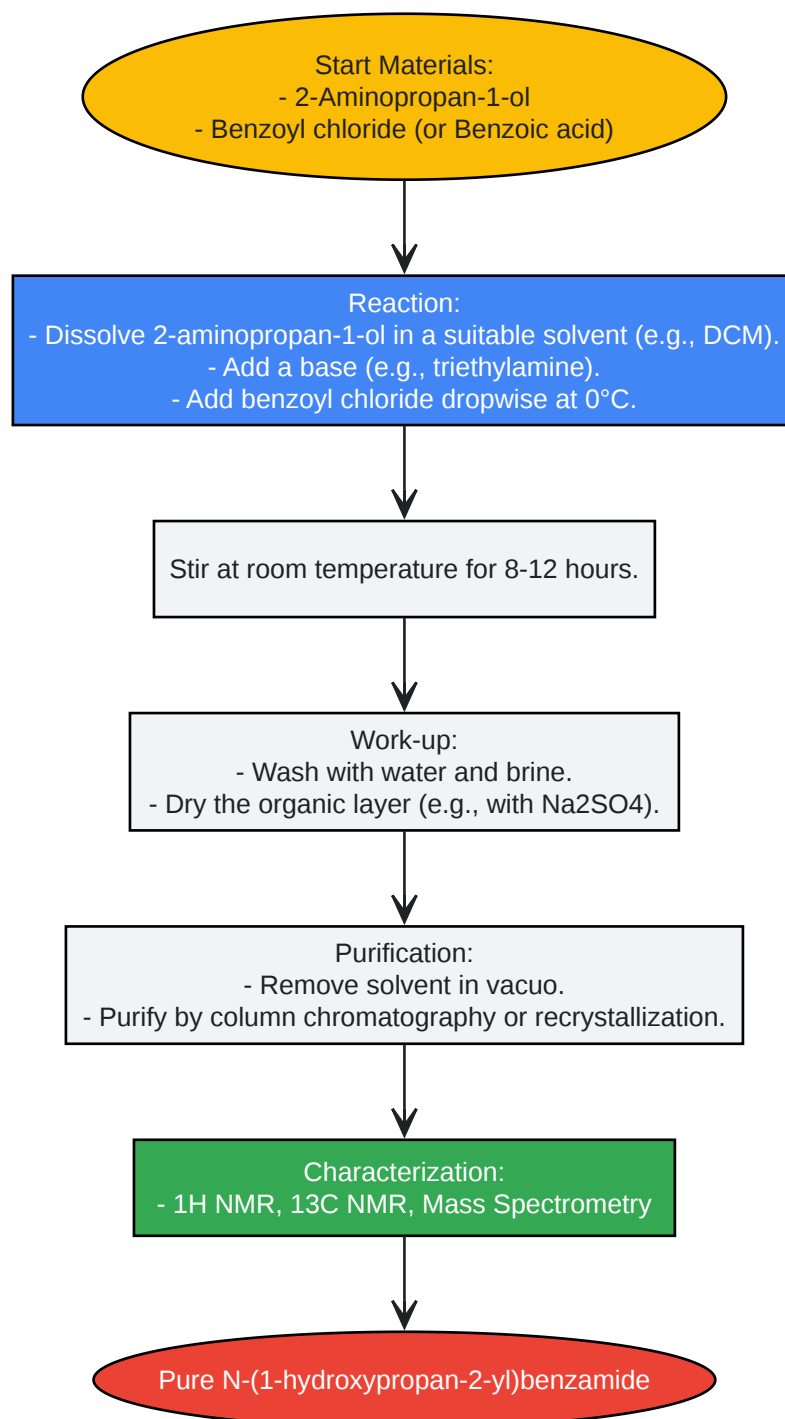
## Experimental Protocols

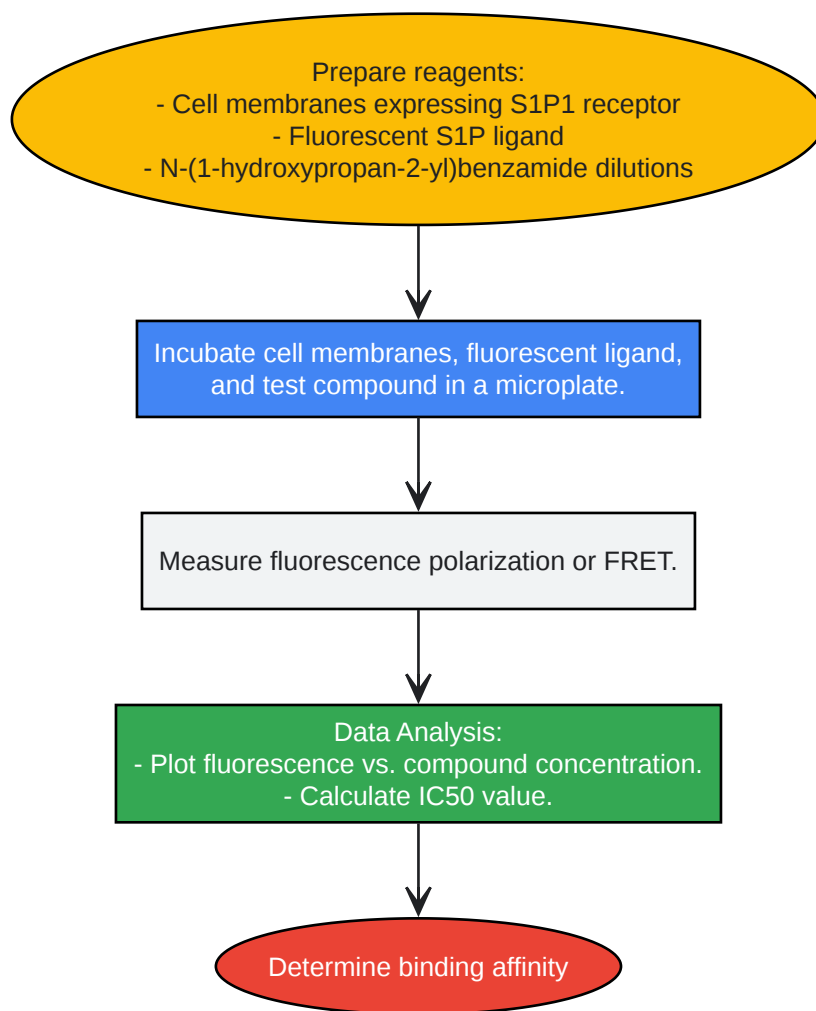
The following are generalized protocols for the initial screening of **N-(1-hydroxypropan-2-yl)benzamide** for pharmaceutical applications.

## Synthesis of N-(1-hydroxypropan-2-yl)benzamide

A general procedure for the synthesis of N-substituted benzamides involves the acylation of an amine with a benzoyl derivative.

Workflow for Synthesis:





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## References

- 1. N-(1-hydroxypropan-2-yl)benzamide/CAS:24629-34-3-HXCHEM [hxchem.net]
- 2. alchempharmtech.com [alchempharmtech.com]
- 3. Buy N-(1-hydroxy-1-phenylpropan-2-yl)benzamide | 4380-71-6 [smolecule.com]
- 4. nanobioletters.com [nanobioletters.com]

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